

Application Notes and Protocols for Bretylium Tosylate in In Vitro Research

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Compound of Interest

Compound Name: *Bretylium Tosylate*

Cat. No.: *B1667781*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, preparation, and use of **Bretylium Tosylate** in dimethyl sulfoxide (DMSO) for various in vitro studies. The protocols and data presented are intended to serve as a comprehensive guide for researchers investigating the biological effects of this compound.

Physicochemical Properties and Solubility

Bretylium Tosylate is a quaternary ammonium compound known for its antiarrhythmic properties. For in vitro applications, DMSO is a common solvent due to the compound's high solubility.

Table 1: Solubility and Stability of **Bretylium Tosylate** in DMSO

Parameter	Value	Source(s)
Solubility in DMSO	Up to 100 mg/mL (241.34 mM)	[1]
Recommended Solvent Condition	Freshly opened, hygroscopic DMSO; sonication may be required for complete dissolution.	[1]
Stock Solution Stability	≤ 6 months at -80°C	[1]
	≤ 1 month at -20°C	[1]
Appearance	White to off-white solid	[1]
Molecular Weight	414.36 g/mol	

Experimental Protocols

Preparation of a 100 mM Bretylium Tosylate Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **Bretylium Tosylate** in DMSO, which can be further diluted to desired working concentrations for various in vitro assays.

Materials:

- **Bretylium Tosylate** powder (MW: 414.36 g/mol)
- Anhydrous/Hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated analytical balance

- Sterile pipette tips

Procedure:

- **Weighing the Compound:** In a sterile environment (e.g., a chemical fume hood or biosafety cabinet), accurately weigh out 41.44 mg of **Bretylium Tosylate** powder and transfer it to a sterile microcentrifuge tube.
- **Adding Solvent:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Bretylium Tosylate** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes, or until the solution is clear and free of particulates.
- **Sterilization (Optional):** As DMSO is a powerful solvent, filtration of a 100% DMSO stock is generally not recommended as it can damage many filter membranes. The high concentration of DMSO is also inhospitable to most microbial growth. If concerns about sterility persist, ensure all materials used are sterile.
- **Aliquoting and Storage:** Aliquot the 100 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the DMSO stock solution to prepare working concentrations for treating cells in culture. It is crucial to minimize the final DMSO concentration in the cell culture medium to avoid solvent-induced toxicity, typically keeping it below 0.5% (v/v), with <0.1% being ideal.

Materials:

- 100 mM **Bretylium Tosylate** stock solution in DMSO

- Sterile cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes
- Sterile pipette tips

Procedure:

- Intermediate Dilution (Optional but Recommended): To improve accuracy, first prepare an intermediate dilution of the 100 mM stock solution. For example, to make a 10 mM intermediate stock, dilute the 100 mM stock 1:10 in sterile cell culture medium or a suitable buffer.
- Final Working Solution Preparation:
 - Determine the final desired concentration of **Bretylium Tosylate** for your experiment.
 - Calculate the volume of the stock or intermediate solution needed to achieve this final concentration in your total culture volume.
 - Example for a 100 μ M final concentration in 1 mL of media: Add 1 μ L of the 100 mM stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without the compound) to an equivalent volume of cell culture medium as used for the experimental conditions.
- Application to Cells: Gently mix the prepared working solutions and the vehicle control before adding them to your cell cultures. Ensure even distribution within the culture vessel.

In Vitro Working Concentrations

The effective concentration of **Bretylium Tosylate** in vitro can vary significantly depending on the cell type, assay, and experimental endpoint. The following table summarizes a reported effective concentration range. Researchers should perform dose-response experiments to determine the optimal concentration for their specific system.

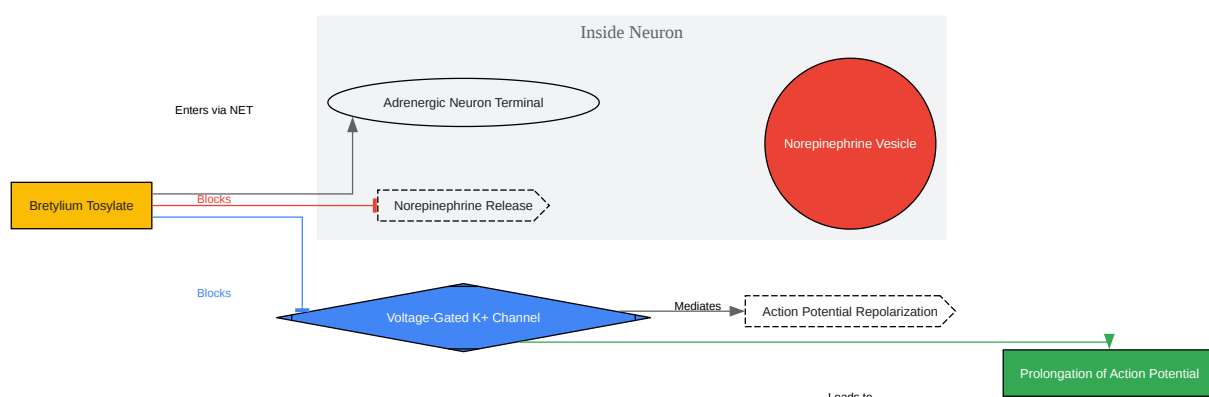
Table 2: Reported In Vitro Working Concentrations of **Bretylum Tosylate**

Cell Type	Assay	Concentration Range	Outcome	Source
Human T lymphocytes	Patch-clamp electrophysiology	0.05 - 5 mM	Dose-dependent decrease in whole-cell K ⁺ current	

Signaling Pathways and Experimental Workflow Diagrams

Proposed Signaling Pathway of Bretylum Tosylate

Bretylum Tosylate exerts its effects primarily through two mechanisms: the blockade of norepinephrine release from adrenergic neurons and the inhibition of voltage-gated potassium channels.

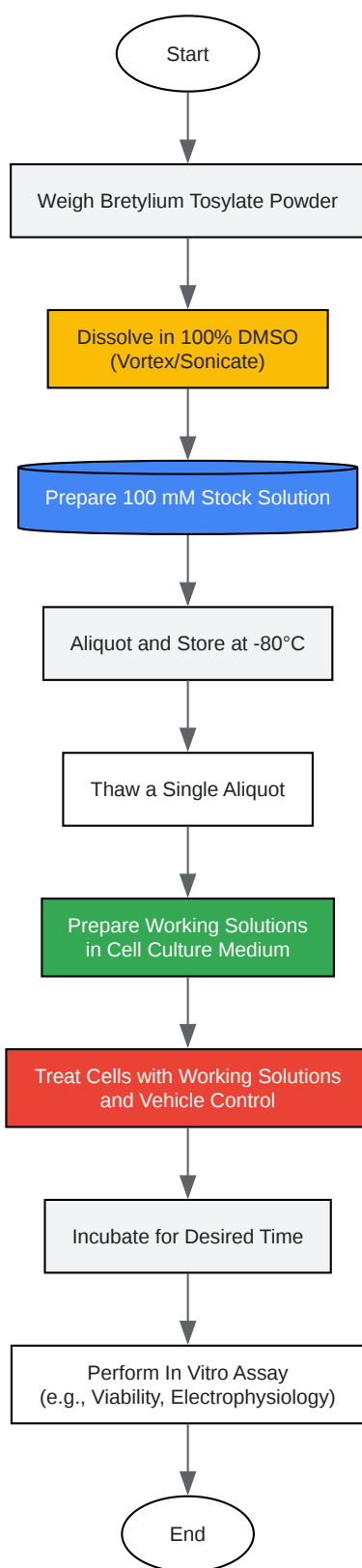


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Caption: Proposed mechanism of action for **Bretylium Tosylate**.

Experimental Workflow for In Vitro Studies

This diagram outlines the general workflow for preparing and using **Bretylium Tosylate** in a typical cell-based in vitro experiment.



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Caption: Workflow for preparing **Bretylium Tosylate** for in vitro assays.

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References

- 1. medchemexpress.com [medchemexpress.com]
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